

Technical Guide: Material Safety Data Sheet for 2-(2-ethoxyethoxy)ethyl Acetate

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Compound of Interest		
Compound Name:	2-(2-Ethoxyethoxy)ethyl acetate	
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This in-depth technical guide provides a comprehensive overview of the material safety data for **2-(2-ethoxyethoxy)ethyl acetate** (CAS No. 112-15-2). The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding of its properties and associated hazards.

Chemical Identification

Identifier	Value
Chemical Name	2-(2-ethoxyethoxy)ethyl acetate
Synonyms	Diethylene glycol monoethyl ether acetate, Carbitol acetate, Ethyldiglycolacetate[1]
CAS Number	112-15-2[1]
Molecular Formula	C8H16O4[2]
Molecular Weight	176.21 g/mol [3]
Structure	CCOCCOCCOC(=O)C[3]

Hazard Identification



This chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1].

GHS Classification:

- Serious Eye Damage/Eye Irritation: Category 2A[1][4]
- Signal Word: Warning[1]
- Hazard Statements: Causes serious eye irritation[1].
- Supplemental Hazard Statements: May form explosive peroxides[2][5].

Pictogram:

GHS07: Exclamation Mark[6]

Physical and Chemical Properties

The physical and chemical properties of **2-(2-ethoxyethoxy)ethyl acetate** are summarized in the table below.



Property	Value
Physical State	Liquid[6]
Appearance	Colorless liquid[3][7]
Odor	Sweet-smelling[7]
Boiling Point	217-219 °C[6][7]
Melting Point	-25 °C[2][6][7]
Flash Point	98 - 100 °C (closed cup)[2][6]
Density	1.011 g/mL at 20-25 °C[6][7]
Vapor Pressure	0.3 hPa at 20 °C[6]
Autoignition Temperature	310 °C[6]
Solubility	Soluble in water[2]
Refractive Index	1.421[7]
Explosion Limits	Lower: 1.5 % (v/v)[6]

Toxicological Information

This section details the acute toxicity data for 2-(2-ethoxyethoxy)ethyl acetate.

Route of Exposure	Species	Value
Oral (LD50)	Rat	11 g/kg[1]
Dermal (LD50)	Rabbit	15100 mg/kg[1]

Health Effects:

- Eye Contact: Causes serious eye irritation[1].
- Skin Contact: May cause mild skin irritation[4]. Prolonged or repeated contact may defat the skin, leading to dermatitis[8].



- Inhalation: May cause irritation to the nose and throat[9].
- Ingestion: Accidental ingestion may be damaging to health[8].

Experimental Protocols

The provided Safety Data Sheets (SDS) summarize the results of toxicological and physical-chemical property testing. However, they do not provide detailed experimental protocols. The methodologies for determining these values typically follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

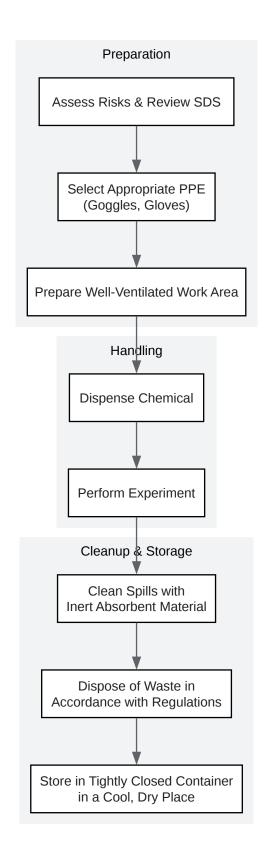
General Principles of Key Experiments:

- Acute Oral Toxicity (LD50): This is typically determined using a method like the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure). The substance is administered in a single dose to a group of fasted animals (usually rats), and mortality is observed over a set period.
- Acute Dermal Toxicity (LD50): The OECD Test Guideline 402 (Acute Dermal Toxicity) is a
 common method. The substance is applied to a shaved area of the skin of an animal (often
 rabbits), and the site is covered for 24 hours. The animals are then observed for signs of
 toxicity and mortality.
- Flash Point: The flash point is determined using a standardized apparatus such as a Pensky-Martens or Cleveland open-cup tester, following methods like ASTM D93. The temperature of the substance is gradually increased, and an ignition source is passed over the surface until a flash is observed.

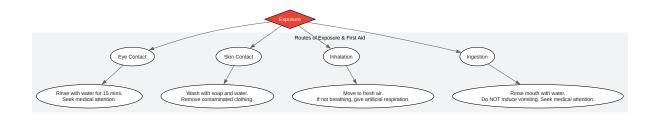
Handling and Safety Precautions

A logical workflow for handling **2-(2-ethoxyethoxy)ethyl acetate** in a laboratory setting is outlined below.









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